

A Comprehensive Technical Guide to the Solubility of 1-Bromopropane in Organic Solvents

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Compound of Interest

Compound Name: 1-Bromopropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility characteristics of **1-bromopropane** (also known as n-propyl bromide) in various organic solvents. Understanding the solubility of this versatile solvent is crucial for its application in organic synthesis, purification processes, and formulation development. This document compiles available solubility data, details experimental methodologies for solubility determination, and illustrates the key principles governing its behavior in solution.

Introduction to 1-Bromopropane

1-Bromopropane (C_3H_7Br) is a colorless liquid with a characteristic sweet odor. It has gained prominence as a solvent in a range of industrial applications, including as a cleaning agent for metals and electronics, a solvent for adhesives, and a chemical intermediate.^[1] Its moderate polarity and ability to dissolve a wide array of organic compounds make its solubility profile a critical parameter for process optimization and chemical compatibility assessment.^[2]

Quantitative and Qualitative Solubility Data

1-Bromopropane exhibits a broad range of solubility in organic solvents, largely governed by the principle of "like dissolves like." It is readily miscible with many common polar and non-

polar organic solvents. While extensive quantitative data is not always available, the following tables summarize the known solubility characteristics of **1-bromopropane**.

Table 1: Solubility of **1-Bromopropane** in Common Organic Solvents

Solvent	Chemical Formula	Polarity	Solubility at 20-25°C	Citation(s)
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible	[1][3]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Miscible	[1]
Acetone	CH ₃ COCH ₃	Polar Aprotic	Soluble	[3]
Benzene	C ₆ H ₆	Non-polar	Soluble	[3]
Chloroform	CHCl ₃	Polar Aprotic	Soluble	[2]
Carbon Tetrachloride	CCl ₄	Non-polar	Soluble	[3]

Note: "Miscible" indicates that the two liquids form a homogeneous solution in all proportions. "Soluble" indicates a significant degree of dissolution, though precise quantitative limits are not consistently reported in the literature.

Table 2: Aqueous Solubility of **1-Bromopropane**

Temperature	Solubility	Citation(s)
20°C	2.5 g/L (2,450 mg/L)	[1][3]
25°C	~0.9 g/L	[2]

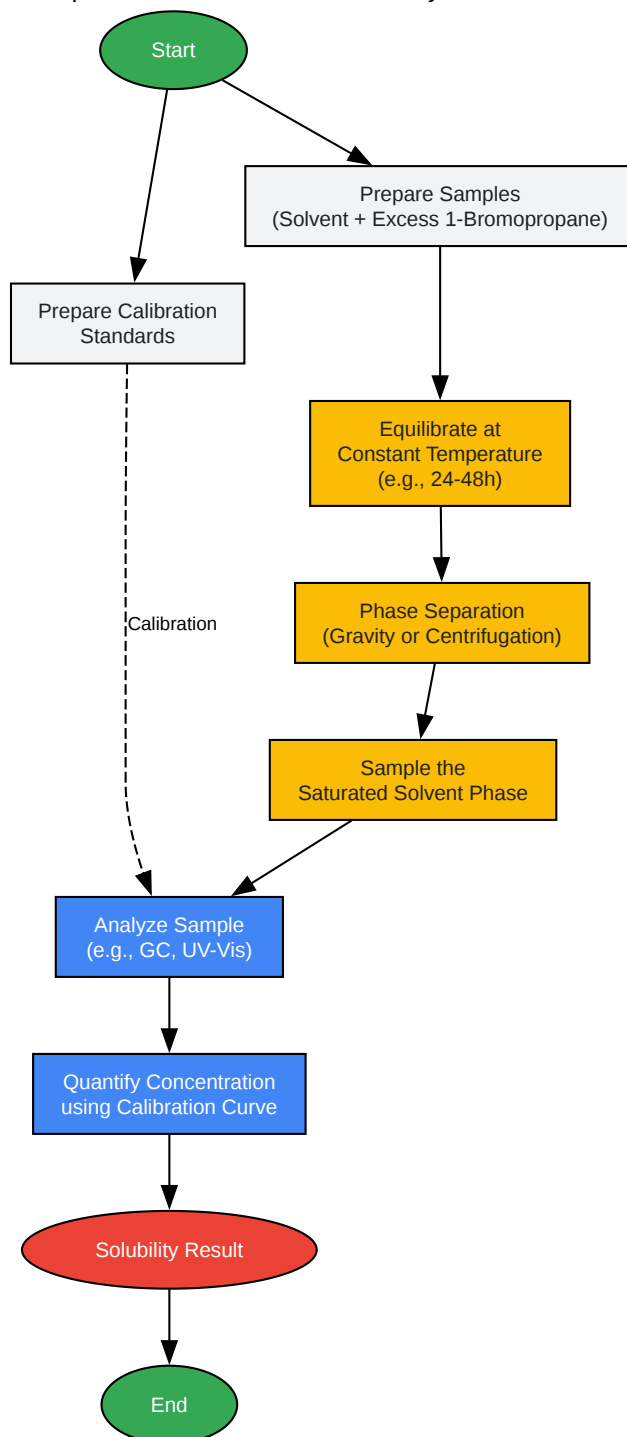
The low solubility of **1-bromopropane** in water highlights its utility in non-aqueous chemical processes.[2]

Factors Influencing Solubility

The solubility of **1-bromopropane** is determined by the balance of intermolecular forces between the solute (**1-bromopropane**) and the solvent molecules. The following diagram

illustrates the key factors that govern these interactions.

Experimental Workflow for Solubility Determination



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